

Application Notes and Protocols for Setmelanotide in Animal Models

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Compound of Interest

Compound Name: *Filimelnotide*
CAS No.: 2093087-54-6
Cat. No.: B15608725

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Note: The compound "**Filimelnotide**" was not found in publicly available scientific literature. Based on the name's structure, it is hypothesized that the intended compound may be a melanocortin receptor agonist. This document provides detailed application notes and protocols for Setmelanotide, a well-characterized, potent, and selective melanocortin-4 receptor (MC4R) agonist, as a representative example for this class of compounds.

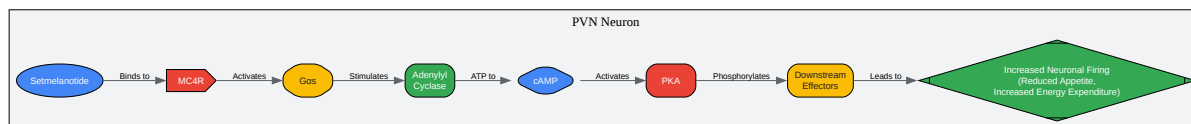
Mechanism of Action

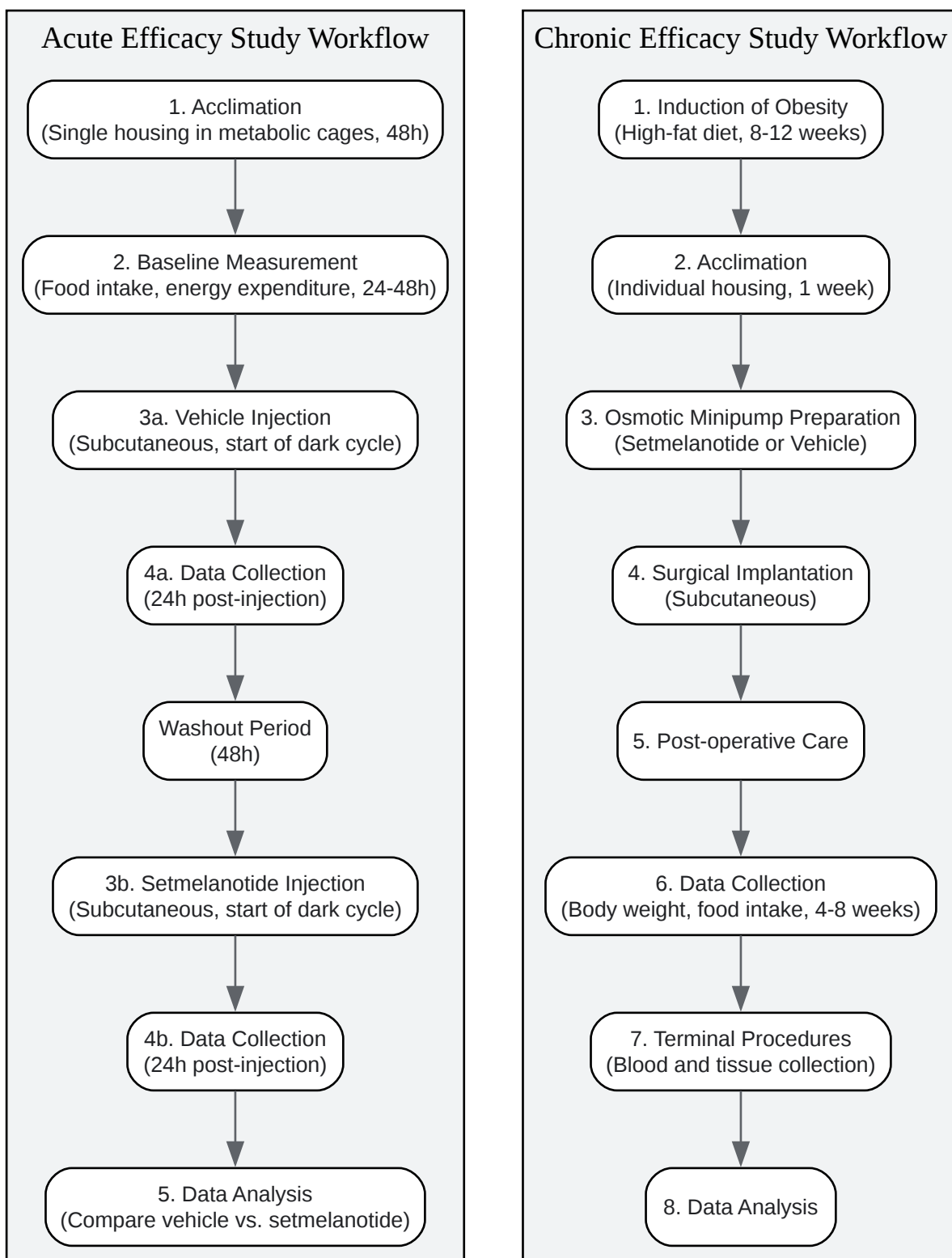
Setmelanotide is a synthetic, cyclic peptide analog of the endogenous α -melanocyte-stimulating hormone (α -MSH).[1] Its primary mechanism of action is the activation of the melanocortin-4 receptor (MC4R), a G-protein coupled receptor (GPCR) predominantly expressed in the paraventricular nucleus (PVN) of the hypothalamus.[2][3] The MC4R is a critical component of the leptin-melanocortin signaling pathway, which plays a pivotal role in regulating energy homeostasis, including appetite and energy expenditure.[4][5]

In certain genetic obesity disorders, mutations in genes upstream of MC4R (e.g., POMC, PCSK1, LEPR) lead to deficient signaling and subsequent hyperphagia and severe obesity.[3][6] Setmelanotide bypasses these upstream defects by directly binding to and activating the MC4R.[4] This activation mimics the effect of α -MSH, restoring downstream signaling, which leads to reduced food intake and increased energy expenditure, ultimately promoting weight loss.[2][3]

Upon binding to the MC4R, setmelanotide primarily stimulates the G α s subunit of the G-protein complex. This activates adenylyl cyclase, which in turn increases the intracellular concentration of cyclic adenosine monophosphate (cAMP).[2] Elevated cAMP levels activate Protein Kinase A (PKA), which then phosphorylates downstream targets, leading to increased neuronal excitability in anorexigenic (appetite-suppressing) neurons.[2]

Signaling Pathway of Setmelanotide





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